

The Solubility Profile of Propyl Tiglate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Propyl tiglate*

Cat. No.: *B1609282*

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This technical guide provides a comprehensive overview of the solubility of **propyl tiglate** in a range of common organic solvents. **Propyl tiglate**, the propyl ester of tiglic acid, is a compound of interest in various chemical and pharmaceutical applications, including as a fragrance ingredient and a potential building block in organic synthesis. Understanding its solubility is critical for its effective use in formulation, reaction chemistry, and purification processes. This document presents quantitative solubility data, details common experimental methodologies for solubility determination, and illustrates a relevant biological signaling pathway and a representative synthetic workflow.

Physicochemical Properties of Propyl Tiglate

Propyl tiglate (propyl (E)-2-methylbut-2-enoate) is a flammable liquid with a fruity, sweet aroma.^{[1][2]} Its key physicochemical properties are summarized in the table below.

Property	Value
CAS Number	61692-83-9
Molecular Formula	C8H14O2
Molecular Weight	142.2 g/mol [1][2]
Density	0.904 g/mL at 25 °C
Boiling Point	176-180 °C
Flash Point	137 °F
XLogP3-AA	2.2[1][2]

Solubility of Propyl Tiglate in Organic Solvents

The solubility of **propyl tiglate** has been determined in a variety of organic solvents at 25°C. The following table summarizes the available quantitative data, presented in grams of **propyl tiglate** per liter of solvent (g/L).

Solvent	Solubility (g/L) at 25°C[2]
Alcohols	
Methanol	3329.68
Ethanol	3203.63
n-Propanol	2735.08
Isopropanol	3105.86
n-Butanol	2768.11
Isobutanol	2402.56
sec-Butanol	3292.81
tert-Butanol	3615.09
n-Pentanol	2371.95
Isopentanol	2416.49
n-Hexanol	2179.34
n-Heptanol	1320.26
n-Octanol	1574.62
Esters	
Methyl Acetate	2016.93
Ethyl Acetate	1928.55
n-Propyl Acetate	1740.95
Isopropyl Acetate	1107.21
n-Butyl Acetate	2270.3
Isobutyl Acetate	994.59
n-Pentyl Acetate	1471.75
Ethyl Formate	1796.33

Ketones	
Acetone	2593.89
2-Butanone (MEK)	2427.86
Cyclohexanone	3047.56
Methyl isobutyl ketone (MIBK)	1062.64
Ethers	
Tetrahydrofuran (THF)	2585.26
1,4-Dioxane	2984.76
Methyl tert-butyl ether (MTBE)	2591.01
Hydrocarbons	
n-Hexane	818.3
Cyclohexane	1066.93
n-Heptane	403.55
Toluene	1335.28
Ethylbenzene	1111.68
Chlorinated Solvents	
Dichloromethane	6906.25
Chloroform	8715.22
1,2-Dichloroethane	3368.66
Tetrachloromethane	1625.97
Amides	
N,N-Dimethylformamide (DMF)	2543.17
N,N-Dimethylacetamide (DMAc)	2073.53
N-Methyl-2-pyrrolidone (NMP)	2191.19

Other Solvents	
Acetonitrile	3345.49
Dimethyl sulfoxide (DMSO)	1770.5
Acetic Acid	2948.54
Propionic Acid	1975.64
Ethylene Glycol	366.35
Propylene Glycol	609.27
Transcutol	3673.25
2-Ethoxyethanol	1867.33
2-Methoxyethanol	2199.35
2-Propoxyethanol	1944.88
2-Butoxyethanol	1484.87
Water	5.57

Experimental Protocols for Solubility Determination

A common and straightforward method for determining the solubility of a solid or liquid in a solvent is the gravimetric method.^{[3][4]} The following protocol outlines the general steps for such a determination.

Objective: To determine the concentration of a solute in a saturated solution at a specific temperature.

Apparatus and Materials:

- Analytical balance
- Thermostatically controlled shaker or water bath
- Vials or flasks with secure closures

- Syringe filters (if the solute is a solid)
- Pipettes
- Evaporating dish or pre-weighed vials
- Oven
- **Propyl tiglate** (solute)
- Organic solvent of interest

Procedure:

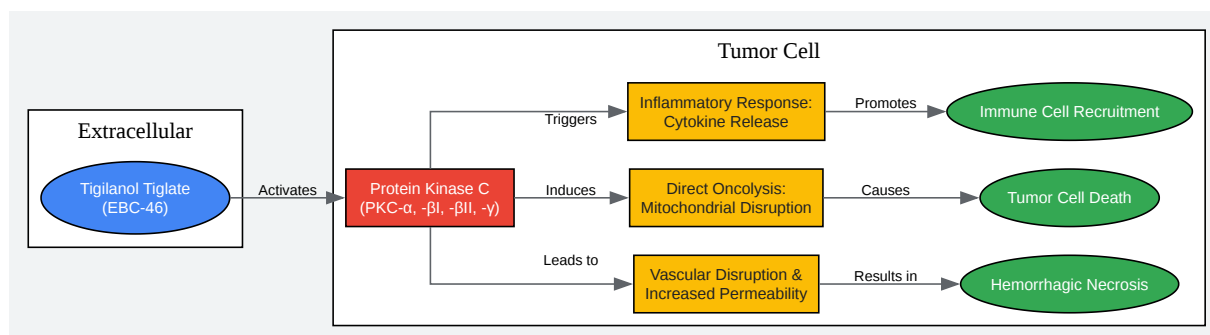
- Preparation of a Saturated Solution: An excess amount of **propyl tiglate** is added to a known volume or mass of the organic solvent in a sealed vial or flask.[\[4\]](#)
- Equilibration: The mixture is agitated in a thermostatically controlled shaker or water bath at the desired temperature (e.g., 25°C) for a sufficient period to ensure equilibrium is reached. This can take several hours to days, and it is confirmed when consecutive measurements of the solute concentration are constant.[\[4\]](#)
- Phase Separation: Once equilibrium is achieved, the undissolved solute is allowed to settle. If the solute is a solid, the saturated solution is carefully separated from the excess solid by filtration, often using a syringe filter. For a liquid solute like **propyl tiglate**, careful decantation or centrifugation may be employed to separate the layers if they are not fully miscible.
- Gravimetric Analysis:
 - A known volume or mass of the clear, saturated supernatant is transferred to a pre-weighed evaporating dish or vial.[\[4\]](#)
 - The solvent is evaporated from the sample. This should be done under controlled conditions to avoid loss of the solute, especially if it is volatile. Gentle heating in a fume hood or the use of a rotary evaporator are common techniques.[\[5\]](#)

- The dish or vial containing the non-volatile solute residue is then dried in an oven at a suitable temperature (e.g., 105°C) until a constant weight is achieved.[5]
- Calculation: The solubility is calculated from the mass of the residue (solute) and the initial volume or mass of the saturated solution taken for analysis.

Visualizations

Signaling Pathway: Tigilanol Tiglate and Protein Kinase C (PKC) Activation

While **propyl tiglate** itself is not primarily known for its biological signaling activity, a structurally related compound, tigilanol tiglate (EBC-46), is a novel anti-cancer agent that functions by activating the Protein Kinase C (PKC) signaling pathway.[1][6][7] This pathway is of significant interest to drug development professionals. The diagram below illustrates the mechanism of action of tigilanol tiglate.



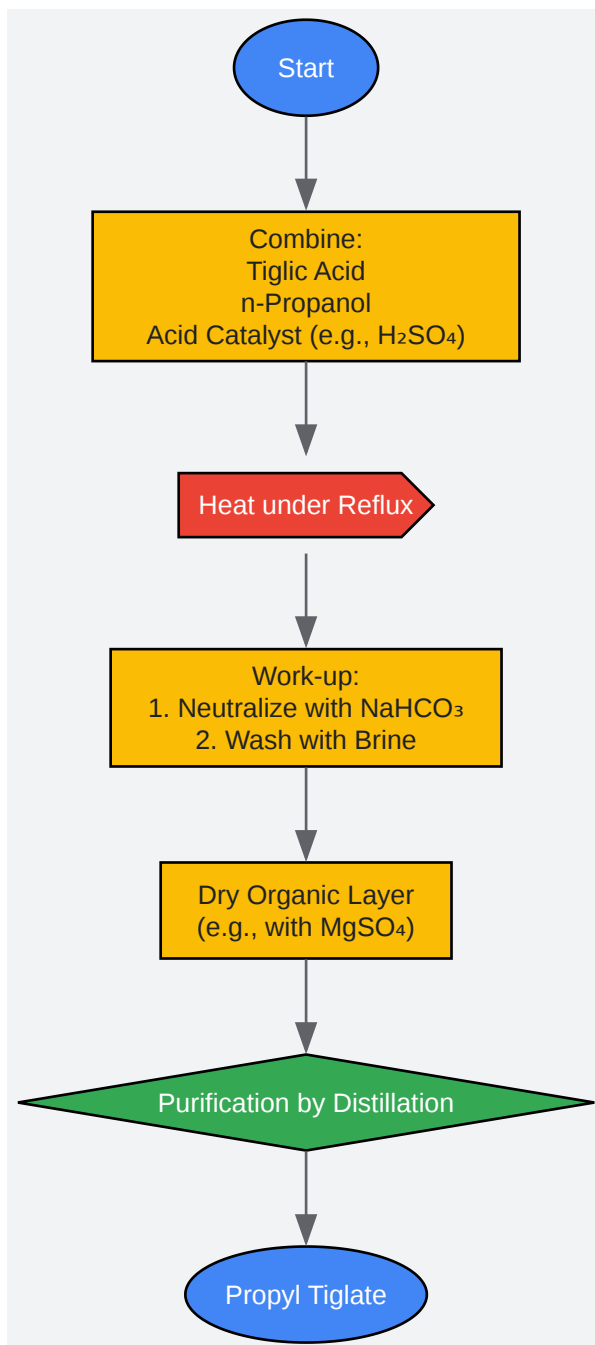
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Caption: Mechanism of action of tigilanol tiglate via PKC activation.

Experimental Workflow: Synthesis of Propyl Tiglate

The synthesis of **propyl tiglate** can be achieved through various esterification methods. A common laboratory-scale approach is the Fischer esterification of tiglic acid with propanol,

using an acid catalyst. The following workflow diagram illustrates the key steps in this process.



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Caption: Fischer esterification workflow for **propyl tiglate** synthesis.

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